

# What are the physical and chemical properties of methyl arachidate?

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Methyl arachidate

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An In-depth Technical Guide to the Physical and Chemical Properties of **Methyl Arachidate**

## Introduction

**Methyl arachidate**, also known as methyl eicosanoate, is the methyl ester of arachidic acid, a saturated fatty acid with a 20-carbon backbone.[1][2] It belongs to the class of compounds known as fatty acid methyl esters (FAMES).[3] This document provides a comprehensive overview of its physical and chemical properties, experimental protocols for its analysis, and relevant chemical relationships. It is intended for researchers, scientists, and professionals in the fields of chemistry, biochemistry, and drug development.

## Physical and Chemical Properties

**Methyl arachidate** is a white, wax-like crystalline solid at room temperature.[3] It is soluble in hot alcohol and ether but sparingly soluble or insoluble in water.[2][3][4]

## Quantitative Data Summary

The key physical and chemical properties of **methyl arachidate** are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C21H42O2	[2][5]
Molecular Weight	326.56 g/mol (also reported as 326.60 g/mol )	[2][5][6]
CAS Number	1120-28-1	[2]
Melting Point	45 - 48 °C	[2][7]
Boiling Point	215 - 216 °C at 10 mmHg	[2][7]
Density	0.8633 g/cm <sup>3</sup> at 20 °C	[2]
Refractive Index	1.4317	[2]
Flash Point	113 °C (235.4 °F) - closed cup	[7]
Storage Temperature	-20°C	[2][7]
Topological Polar Surface Area	26.3 Å <sup>2</sup>	[5]
InChI Key	QGBRLVONZXHAKJ-UHFFFAOYSA-N	[2][7]

## Experimental Protocols

The preparation and analysis of **methyl arachidate** typically follow standard procedures for fatty acid methyl esters (FAMES). These methods are crucial for quality control, compositional analysis of fats and oils, and biodiesel research.[8][9]

### Preparation of Methyl Arachidate (Esterification)

**Methyl arachidate** is commonly prepared by the esterification of arachidic acid or the transesterification of triglycerides containing arachidic acid residues. Acid-catalyzed esterification is a widely used method.

Protocol: Acid-Catalyzed Esterification of Arachidic Acid

- **Reagent Preparation (Methanolic HCl):** A solution of approximately 1.2% to 2 M anhydrous methanolic hydrochloride is prepared. This can be achieved by carefully adding acetyl

chloride to anhydrous methanol.[10] For instance, 2 mL of acetyl chloride is slowly added to 18 mL of methanol to produce an approximately 2 M solution. This process is highly exothermic and requires caution.

- **Reaction Mixture:** A known quantity of arachidic acid (or an oil containing it) is mixed with the methanolic HCl reagent in a reaction vial. Toluene may be added to improve the solubility of lipids.[10]
- **Incubation:** The sealed vial is heated to facilitate the reaction. Common conditions include heating at 80°C for 20 minutes or incubating at 45°C overnight.[10]
- **Extraction:** After the reaction mixture has cooled to room temperature, the FAMES (including **methyl arachidate**) are extracted. This is typically done by adding a nonpolar solvent, such as heptane or hexane, and water. The mixture is vortexed, and the layers are allowed to separate.
- **Isolation:** The upper organic layer, containing the FAMES, is carefully transferred to a clean vial. This solution can then be concentrated or directly used for analysis.

## Analytical Characterization

Gas chromatography is the primary technique for the analysis of FAMES due to their volatility and thermal stability.[8][9]

### Protocol: Gas Chromatography-Flame Ionization Detection (GC-FID) Analysis

- **Sample Preparation:** The extracted FAME sample (from Protocol 2.1) is diluted to an appropriate concentration (e.g., 50 ng/μL) in a suitable solvent like iso-octane.[11]
- **Instrumentation:** A gas chromatograph equipped with a capillary column and a Flame Ionization Detector (FID) is used.
  - **Column:** A polar capillary column, such as one with a Carbowax-type (polyethylene glycol) stationary phase (e.g., FAMEWAX), is typically employed for separating saturated and unsaturated FAMES.[8][11]
  - **Carrier Gas:** Hydrogen or Helium is used as the carrier gas at a constant flow rate (e.g., 1.0 mL/min).[11]

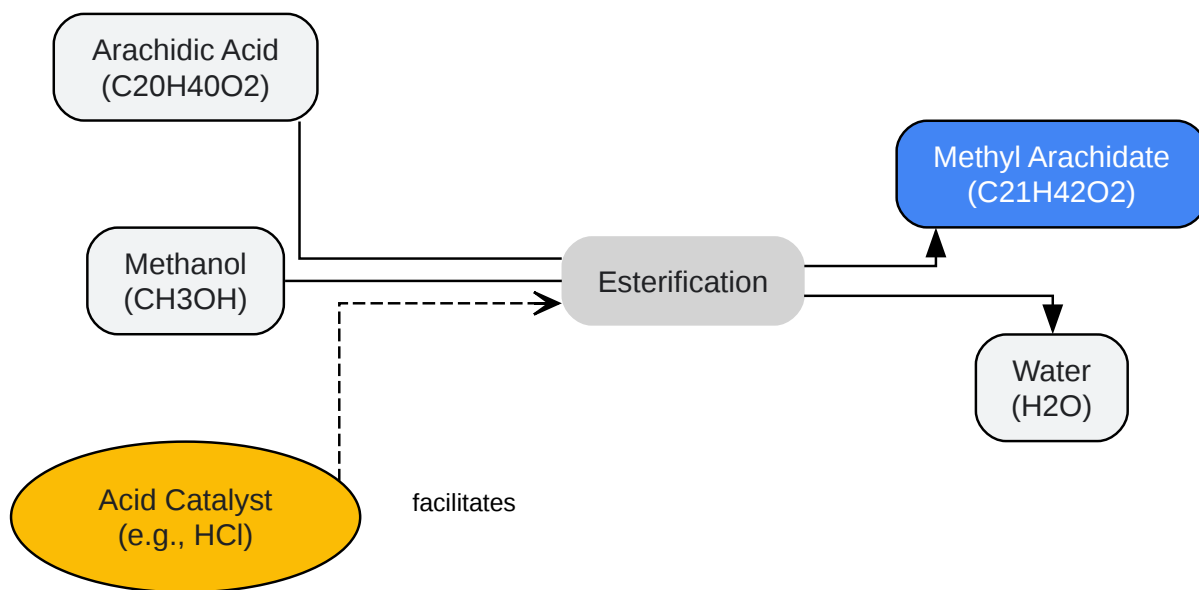
- GC Conditions:
  - Injector Temperature: Set to a high temperature, such as 250°C, to ensure rapid volatilization of the sample.[\[11\]](#)
  - Oven Temperature Program: A temperature gradient is used to separate the FAMES based on their boiling points. A typical program might start at 120°C, hold for a few seconds, and then ramp up to 250°C.[\[11\]](#)
  - Detector Temperature: The FID is typically maintained at a temperature higher than the final oven temperature (e.g., 250°C).
- Injection: A small volume (e.g., 1 µL) of the prepared sample is injected into the GC system, often using a split injection mode to avoid column overload.[\[11\]](#)
- Data Analysis: The retention time of the peak corresponding to **methyl arachidate** is compared with that of a certified reference standard to confirm its identity. Quantification is achieved by comparing the peak area with a calibration curve generated from standards of known concentrations.

#### Spectroscopic Data:

- Mass Spectrometry (MS): In GC-MS analysis, **methyl arachidate** can be identified by its characteristic mass spectrum, often showing a molecular ion peak and specific fragmentation patterns.[\[12\]](#)[\[13\]](#)
- Nuclear Magnetic Resonance (NMR) Spectroscopy: <sup>1</sup>H NMR and <sup>13</sup>C NMR provide structural confirmation of the methyl ester.[\[14\]](#)
- Infrared (IR) Spectroscopy: IR spectroscopy can confirm the presence of the ester functional group.[\[14\]](#)

## Visualizations

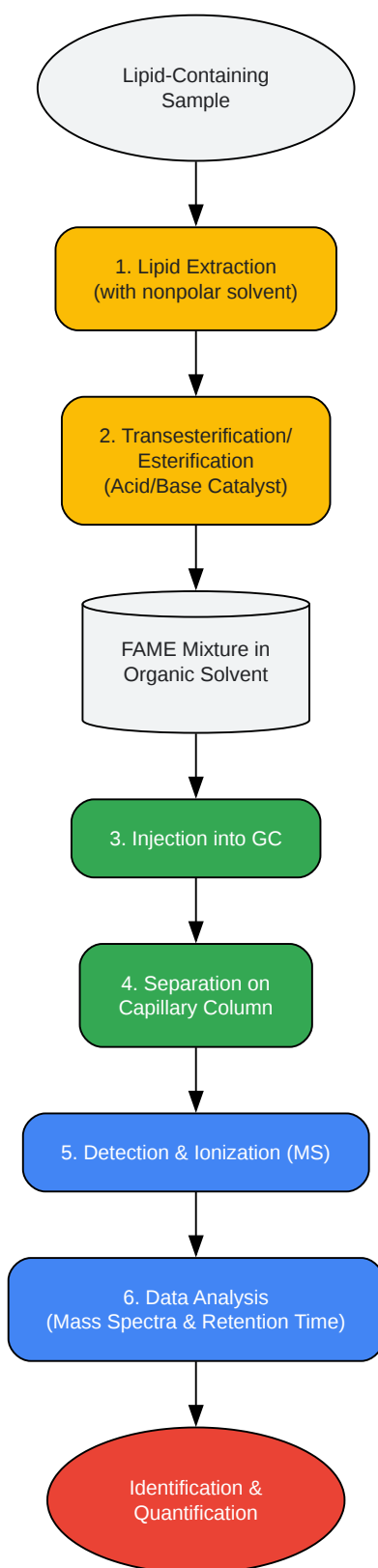
### Logical Relationship: Synthesis of Methyl Arachidate



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Caption: Fischer esterification of arachidic acid to form **methyl arachidate**.

## Experimental Workflow: FAME Analysis by GC-MS



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Caption: General workflow for the analysis of fatty acid methyl esters.

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